

An In-depth Technical Guide to the Physical Properties of Methyl 4-ethynylbenzoate

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Compound of Interest

Compound Name: Methyl 4-ethynylbenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical properties of **Methyl 4-ethynylbenzoate**, a compound of interest in organic synthesis and medicinal chemistry. The information presented is intended to support laboratory research and development activities.

Core Physical Properties

Methyl 4-ethynylbenzoate is a solid at room temperature. The accurate determination of its physical constants, such as melting and boiling points, is crucial for its identification, purification, and application in synthetic protocols.

Data Presentation: Physical Constants

The following table summarizes the reported physical properties for **Methyl 4-ethynylbenzoate**. It is important to note that variations in reported values can arise from differences in experimental methodologies and sample purity.

Physical Property	Value	Source
Melting Point	88-95 °C	[1]
93.0 to 97.0 °C	[1]	
103-105 °C	ChemBK	
Boiling Point	239.4 °C at 760 mmHg	[1][2][3]
Density	1.11 g/cm ³	[1][3]
Molecular Weight	160.17 g/mol	[2][4]
Molecular Formula	C ₁₀ H ₈ O ₂	[2][3][4]

Experimental Protocols

While specific experimental protocols for the determination of the melting and boiling points of **Methyl 4-ethynylbenzoate** are not detailed in the reviewed literature, standard laboratory procedures for organic compounds are applicable.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities. The capillary method is a common and reliable technique for this measurement.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **Methyl 4-ethynylbenzoate** is packed into a capillary tube, which is sealed at one end. The sample is compacted at the bottom of the tube.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube, in close proximity to a calibrated thermometer.
- **Heating:** The apparatus is heated at a controlled and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range.

Visualizations

Signaling Pathways and Experimental Workflows

A thorough review of the available literature did not identify any established biological signaling pathways in which **Methyl 4-ethynylbenzoate** is a key modulator. Its primary application is as a building block in organic synthesis. Consequently, there are no relevant signaling pathways to be diagrammed.

Similarly, the experimental workflows associated with this compound predominantly involve standard synthetic and analytical procedures that are not sufficiently complex to warrant a logical relationship diagram. Therefore, no diagrams have been generated for this guide.

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